

# Application Notes and Protocols for 25R-Inokosterone in Nuclear Receptor Studies

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## Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B10818271

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## Introduction

**25R-Inokosterone** is a phytoecdysteroid, a naturally occurring steroid hormone analog found in plants. It serves as a potent agonist for the ecdysone receptor (EcR), a nuclear receptor that plays a critical role in insect development, including molting and metamorphosis.<sup>[1]</sup> The functional ecdysone receptor is a heterodimer composed of the EcR subunit and the ultraspiracle protein (USP), the insect homolog of the vertebrate retinoid X receptor (RXR).<sup>[1]</sup> Upon ligand binding, the EcR/USP heterodimer undergoes a conformational change, leading to the recruitment of coactivators and the initiation of transcription of target genes. This specific mechanism of action makes **25R-Inokosterone** an invaluable tool for studying the structure and function of the ecdysone receptor and for screening novel insecticides that target this pathway.

These application notes provide detailed protocols for utilizing **25R-Inokosterone** in common experimental setups to investigate nuclear receptor function, including competitive binding assays and luciferase reporter gene assays. Additionally, a protocol for in vivo studies in *Drosophila melanogaster* is outlined.

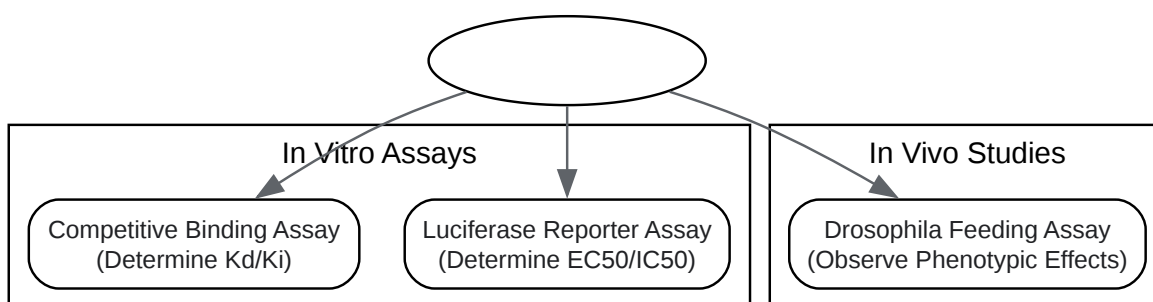
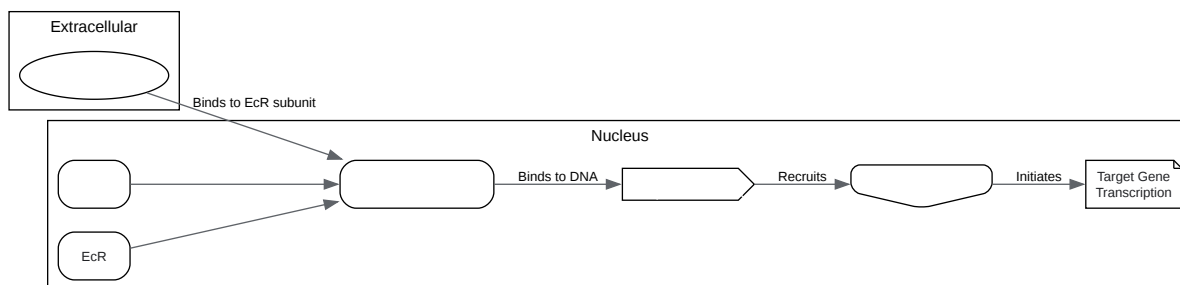
## Data Presentation

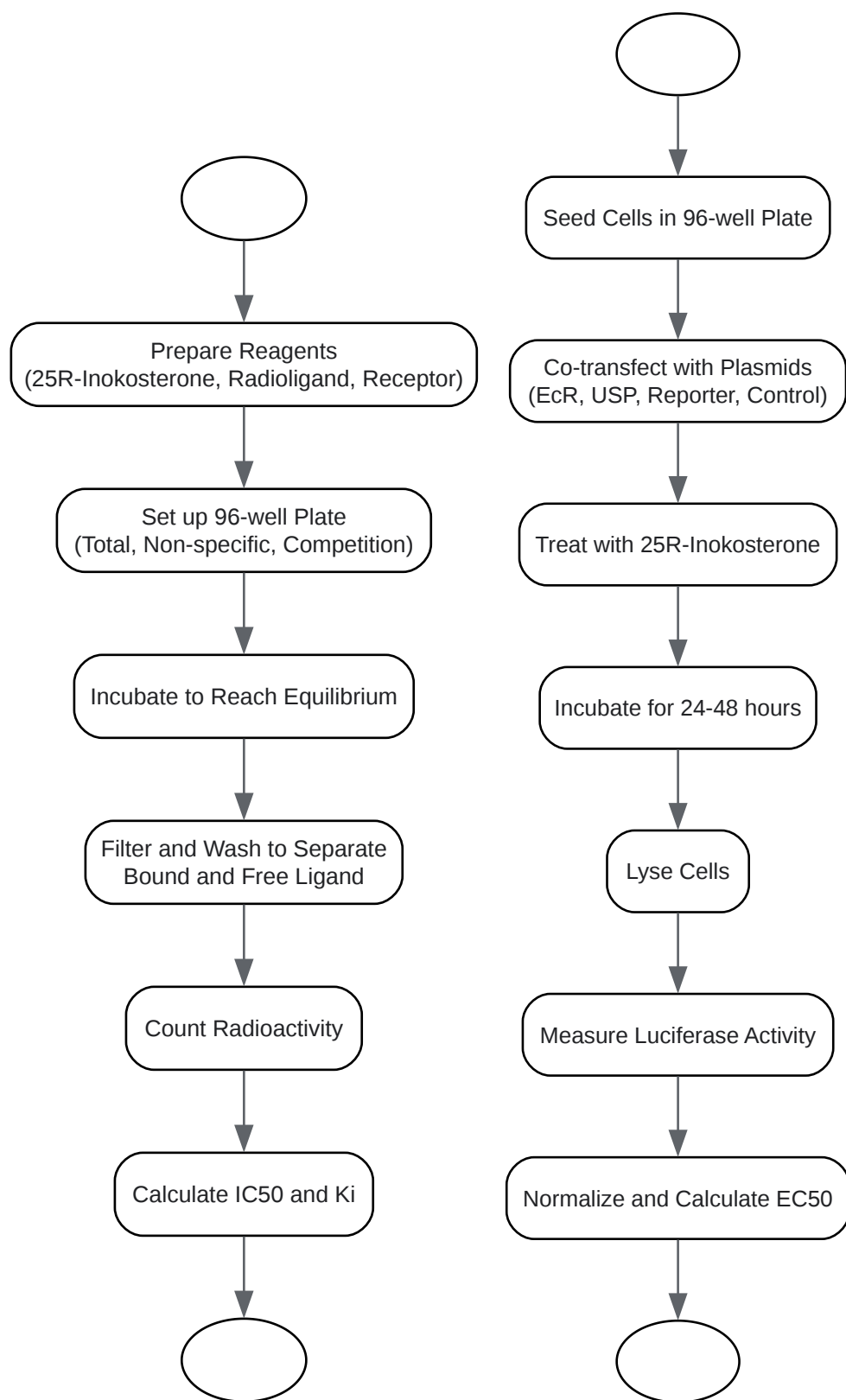
While specific binding affinity (Kd) and EC50/IC50 values for **25R-Inokosterone** are not readily available in the public domain, the following table provides comparative data for other well-

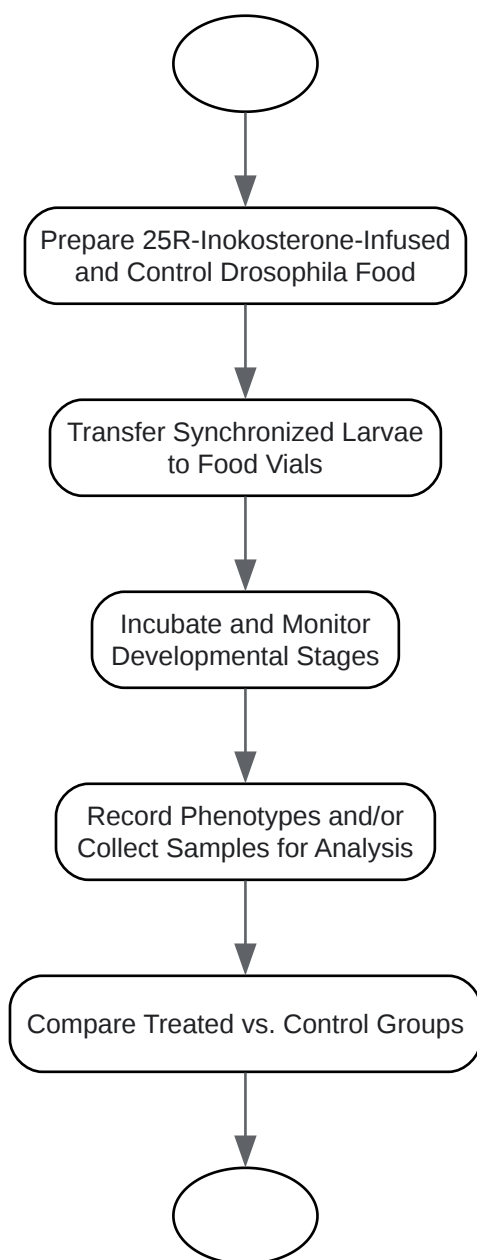
characterized ecdysone receptor agonists. Researchers can use this information as a reference for designing their experiments and can determine the specific values for **25R-Inokosterone** empirically using the protocols provided below.

Compound	Receptor/Cell Line	Assay Type	Value	Reference
Ponasterone A	Chilo suppressalis EcR/USP	Radioligand Binding	Kd = 1.2 nM	[2]
Ponasterone A	Drosophila melanogaster S2 cells	Reporter Gene Assay	EC50 ≈ 2.7 x 10 <sup>-6</sup> M	[3][4]
Ponasterone A	Spodoptera frugiperda Sf9 cells	Reporter Gene Assay	EC50 ≈ 5.4 x 10 <sup>-6</sup> M	[3][4]
20-Hydroxyecdysone	Drosophila melanogaster S2 cells	Reporter Gene Assay	EC50 ≈ 1.3 x 10 <sup>-5</sup> M	[3][4]
20-Hydroxyecdysone	Spodoptera frugiperda Sf9 cells	Reporter Gene Assay	EC50 ≈ 6.2 x 10 <sup>-5</sup> M	[3][4]
Tebufenozide	Spodoptera frugiperda Sf9 cells	Reporter Gene Assay	EC50 ≈ 7.9 x 10 <sup>-6</sup> M	[3][4]

## Signaling Pathway and Experimental Workflow Diagrams







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